

# "Methyl 3-(4-hydroxyphenyl)propionate" CAS number and molecular structure

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## Compound of Interest

Compound Name: Methyl 3-(4-hydroxyphenyl)propionate

Cat. No.: B556705

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## Technical Guide: Methyl 3-(4-hydroxyphenyl)propionate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 3-(4-hydroxyphenyl)propionate**, a key chemical intermediate. It includes detailed information on its chemical identity, physical properties, and a representative synthetic protocol.

## Chemical Identity and Molecular Structure

**Methyl 3-(4-hydroxyphenyl)propionate** is a methyl ester derived from the formal condensation of the carboxy group of phloretic acid with methanol.[1][2] It is recognized for its role as a useful synthetic intermediate in various chemical processes.[3]

CAS Number: 5597-50-2[3][4][5][6]

**Molecular Structure:** The molecule consists of a benzene ring substituted with a hydroxyl group at position 4 and a 3-(methoxycarbonyl)ethyl group at position 1.

**Structural Representations:**

- Molecular Formula: C<sub>10</sub>H<sub>12</sub>O<sub>3</sub>[1][2][3]

- SMILES: COC(=O)CCC1=CC=C(C=C1)O[3][6]
- InChI Key: XRAMJHXWXC MGJM-UHFFFAOYSA-N[3][5]

## Physicochemical Data

A summary of the key physicochemical properties of **Methyl 3-(4-hydroxyphenyl)propionate** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	180.20 g/mol	[2][3][5][6]
Appearance	White to light yellow powder or low melting mass	[1]
Melting Point	39-41 °C	[3][5]
Boiling Point	108 °C at 11 mmHg	[3][5]
Flash Point	>113 °C	[3]
Solubility	Soluble in chloroform and methanol	[3]
Purity	≥97%	[5]

## Experimental Protocol: Synthesis

A common method for the synthesis of **Methyl 3-(4-hydroxyphenyl)propionate** is the catalytic hydrogenation of methyl (E)-3-(4-hydroxyphenyl)acrylate.

Objective: To produce **Methyl 3-(4-hydroxyphenyl)propionate** from methyl (E)-3-(4-hydroxyphenyl)acrylate.

Materials:

- Methyl (E)-3-(4-hydroxyphenyl)acrylate
- Ethanol

- Palladium on carbon (Pd/C) catalyst
- Hydrogen gas (H<sub>2</sub>)
- Diatomaceous earth

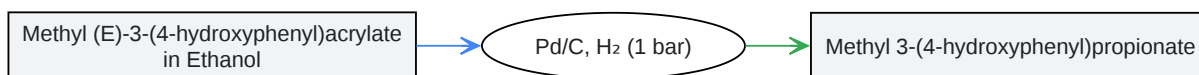
Procedure:

- A solution of methyl (E)-3-(4-hydroxyphenyl)acrylate (1.0 g, 5.6 mmol) is prepared in ethanol (20 mL).<sup>[1][7]</sup>
- To this solution, Pd/C (0.1 g) is added.<sup>[1][7]</sup>
- The reaction mixture is stirred vigorously at room temperature under a hydrogen atmosphere (1 bar) for 21 hours.<sup>[1][7]</sup>
- Upon completion of the reaction, the suspension is filtered through a pad of diatomaceous earth to remove the catalyst.<sup>[1][7]</sup>
- The filtrate is then evaporated to dryness under vacuum to yield the oily product, **Methyl 3-(4-hydroxyphenyl)propionate**.<sup>[1][7]</sup>

Confirmation: The structure of the resulting product can be confirmed by <sup>1</sup>H NMR spectroscopy. The expected signals are: δ 7.07 (d, 2H), 6.76 (d, 2H), 4.72 (br s, 1H), 3.67 (s, 3H), 2.88 (t, 2H), 2.60 (t, 2H) in CDCl<sub>3</sub>.<sup>[1][7]</sup>

## Visualized Workflow: Synthesis of Methyl 3-(4-hydroxyphenyl)propionate

The following diagram illustrates the synthetic pathway described in the experimental protocol.



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Caption: Synthetic pathway for **Methyl 3-(4-hydroxyphenyl)propionate**.

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## References

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